

An In-depth Technical Guide to NR-7h: A Selective p38 α / β Degradator

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Compound of Interest

Compound Name: NR-7h
Cat. No.: B15614282

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Abstract

NR-7h is a potent and selective degrader of p38 mitogen-activated protein kinase α (p38 α) and p38 β . As a heterobifunctional Proteolysis Targeting Chimera (PROTAC), **NR-7h** utilizes the endogenous ubiquitin-proteasome system to induce the degradation of its target proteins. This technical guide provides a comprehensive overview of **NR-7h**, including its chemical properties, mechanism of action, key experimental data, and detailed protocols for its application in research settings.

Chemical Identity

Identifier	Value
CAS Number	2550399-06-7
IUPAC Name	2-(2,6-dioxopiperidin-3-yl)-4-((4-(4-(5-((5-((1-(4-((2,4-difluorobenzyl)oxy)-3-bromo-5-methyl-6-oxobenzyl)-2,5-dimethylphenyl)carbamoyl)pentyl)carbamoyl)pentyl)-1H-1,2,3-triazol-1-yl)pentyl)carbamoyl)isoindoline-1,3-dione
Molecular Formula	C ₄₈ H ₅₀ BrF ₂ N ₉ O ₈
Molecular Weight	998.87 g/mol
SMILES	<chem>FC1=CC(F)=C(COC2=C(Br)C(N(C3=C(C)C=CC(C(NCCCCC4=CN(CCCC(NCCCCN5=CC=C(C(C(N6C7C(NC(CC7)=O)=O)=O)=C5C6=O)=O)N=N4)=O)=C3)C(C)=C2)=O)C=C1</chem>

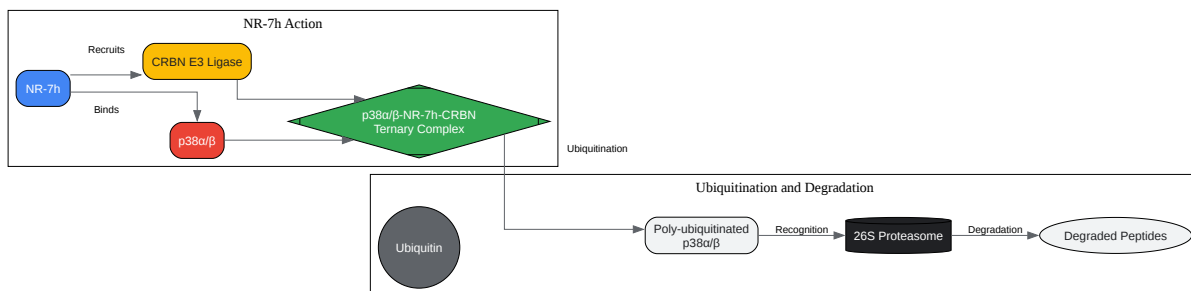
Mechanism of Action

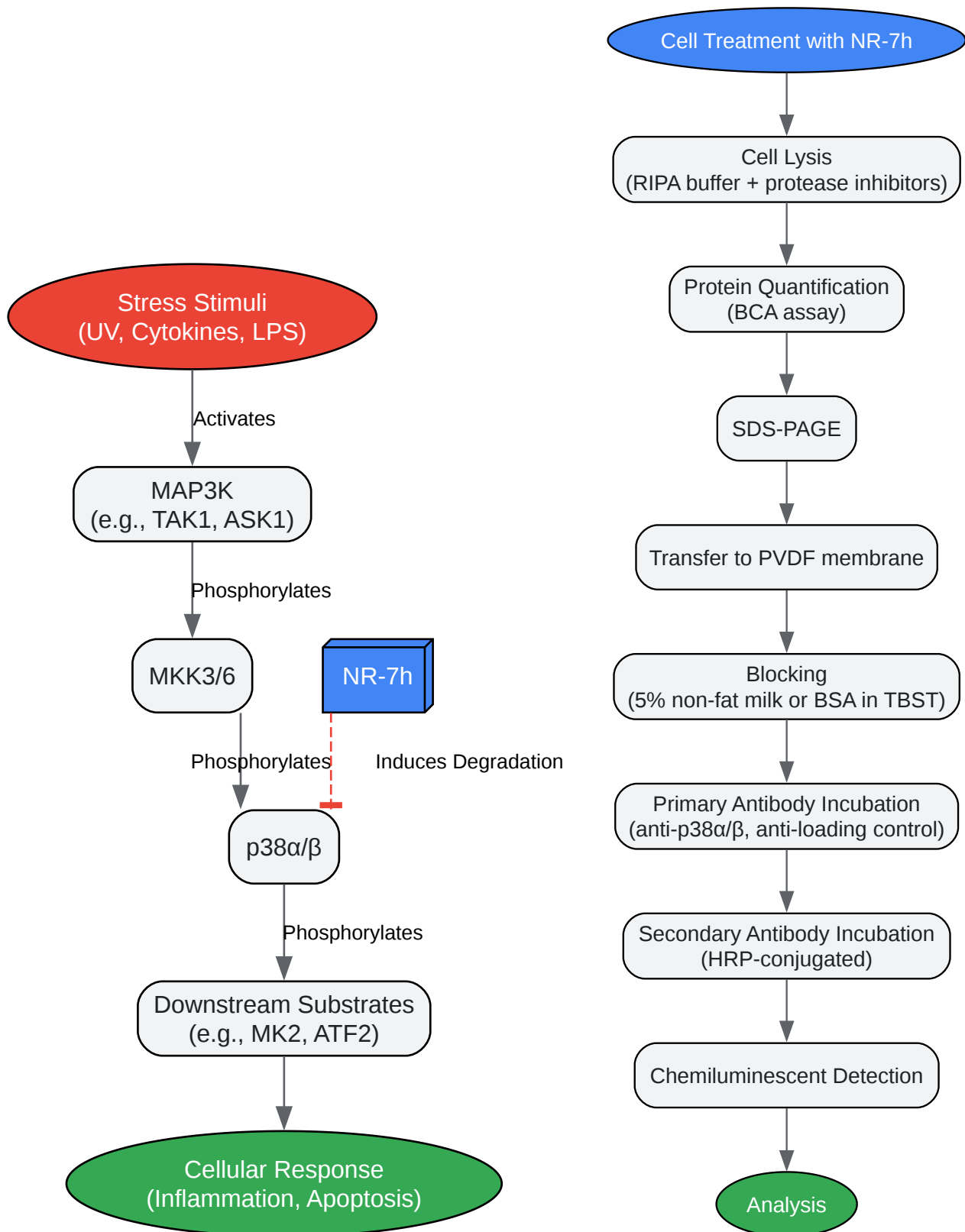
NR-7h functions as a PROTAC, a molecule designed to bring a target protein and an E3 ubiquitin ligase into close proximity, thereby inducing the ubiquitination and subsequent degradation of the target protein by the proteasome.

Specifically, **NR-7h** is composed of three key components:

- A ligand that binds to the p38 α and p38 β kinases.
- A ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.
- A linker that connects these two ligands.

By simultaneously binding to p38 α/β and CRBN, **NR-7h** facilitates the formation of a ternary complex. This proximity allows for the transfer of ubiquitin from the E3 ligase complex to lysine residues on the surface of p38 α/β . The resulting polyubiquitinated p38 α/β is then recognized and degraded by the 26S proteasome.





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- To cite this document: BenchChem. [An In-depth Technical Guide to NR-7h: A Selective p38 α / β Degradar]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15614282/docs#an-in-depth-technical-guide-to-nr-7h-a-selective-p38-degrader>]

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